

Application Note & Synthesis Protocol: 2-[1-(1H-imidazol-1-yl)vinyl]phenol

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Compound of Interest

Compound Name: 2-[1-(1H-imidazol-1-yl)vinyl]phenol

CAS No.: 74204-47-0

Cat. No.: B1621478

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Abstract

This document provides a comprehensive, step-by-step protocol for the synthesis of **2-[1-(1H-imidazol-1-yl)vinyl]phenol**, a molecule of interest for researchers in medicinal chemistry and materials science. The synthetic strategy is built upon a two-step sequence commencing with the readily available starting material, 2-hydroxyacetophenone. The protocol first details the conversion of 2-hydroxyacetophenone to the key intermediate, 2-(1-chlorovinyl)phenol, followed by a copper-catalyzed N-vinylation with imidazole. This guide is intended for researchers, scientists, and drug development professionals, offering in-depth technical details, mechanistic insights, and practical guidance for successful synthesis and characterization.

Introduction

The molecular scaffold of **2-[1-(1H-imidazol-1-yl)vinyl]phenol** incorporates two key pharmacophores: the imidazole ring and a vinylphenol moiety. The imidazole nucleus is a ubiquitous feature in numerous biologically active compounds and pharmaceuticals, valued for its ability to engage in hydrogen bonding and coordinate with metal ions in enzyme active sites. [1] Similarly, vinylphenols serve as versatile building blocks in organic synthesis and as

monomers in polymer chemistry, with the vinyl group amenable to a wide range of chemical transformations.[1] The combination of these two motifs in the target molecule suggests potential applications in areas such as antifungal agents, enzyme inhibitors, or as a platform for novel functional polymers.[1]

This application note outlines a reliable and reproducible synthetic route to **2-[1-(1H-imidazol-1-yl)vinyl]phenol**, designed to be accessible to researchers with a foundational knowledge of synthetic organic chemistry.

Retrosynthetic Analysis

A retrosynthetic analysis of the target molecule suggests that a primary disconnection at the C-N bond between the imidazole ring and the vinyl group is the most logical approach.[1] This leads to two key synthons: the imidazole nucleophile and an electrophilic 2-vinylphenol derivative. A plausible electrophile is 2-(1-chlorovinyl)phenol, which can be derived from the commercially available 2-hydroxyacetophenone.



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Caption: Retrosynthetic analysis of **2-[1-(1H-imidazol-1-yl)vinyl]phenol**.

Reaction Mechanism

The synthesis proceeds in two distinct stages:

- **Formation of 2-(1-chlorovinyl)phenol:** This step involves the reaction of 2-hydroxyacetophenone with phosphorus pentachloride (PCl₅). The reaction is believed to proceed through the formation of a tetrachlorophosphorane intermediate, which then eliminates hydrogen chloride and phosphoryl chloride to yield the desired vinyl chloride.
- **Copper-Catalyzed N-Vinylation of Imidazole:** This is a type of Ullmann condensation reaction. The proposed mechanism involves the oxidative addition of the vinyl chloride to a Cu(I) species, forming a Cu(III) intermediate. The imidazole, coordinated to the copper

center, then undergoes reductive elimination to form the C-N bond and regenerate the Cu(I) catalyst. A base is required to deprotonate the imidazole, increasing its nucleophilicity.

Experimental Protocols

PART 1: Synthesis of 2-(1-chlorovinyl)phenol

Materials and Equipment:

Reagent/Equipment	Grade/Specification
2-Hydroxyacetophenone	98%
Phosphorus pentachloride	≥98%
Dichloromethane (DCM)	Anhydrous, ≥99.8%
Saturated NaHCO ₃ solution	Aqueous
Anhydrous MgSO ₄	For drying
Round-bottom flask	250 mL, with magnetic stirrer
Reflux condenser	
Separatory funnel	250 mL
Rotary evaporator	
Fume hood	Required for handling PCl ₅ and DCM

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-hydroxyacetophenone (10.0 g, 73.4 mmol) in anhydrous dichloromethane (100 mL).
- Cool the solution to 0 °C in an ice bath.
- Caution: Perform this step in a well-ventilated fume hood. Slowly add phosphorus pentachloride (16.8 g, 80.7 mmol) to the stirred solution in small portions over 30 minutes. The addition is exothermic and will cause the evolution of HCl gas.

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2 hours.
- Gently reflux the mixture for 1 hour.
- Cool the reaction mixture to room temperature and then slowly pour it onto crushed ice (200 g) in a beaker.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (2 x 50 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution (2 x 50 mL) and then with brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude 2-(1-chlorovinyl)phenol can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.

PART 2: Synthesis of 2-[1-(1H-imidazol-1-yl)vinyl]phenol

Materials and Equipment:

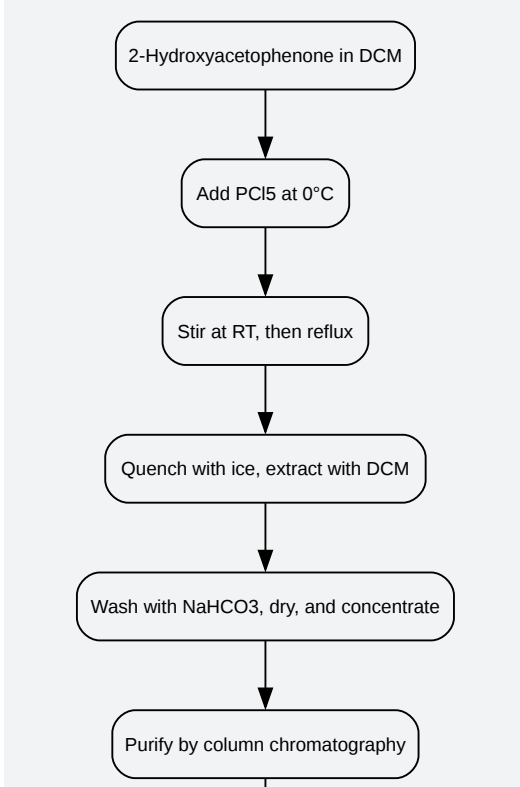
Reagent/Equipment	Grade/Specification
2-(1-chlorovinyl)phenol	From Part 1
Imidazole	99%
Copper(I) iodide (CuI)	98%
L-Proline	≥99%
Potassium carbonate (K ₂ CO ₃)	Anhydrous, powder
Dimethyl sulfoxide (DMSO)	Anhydrous, ≥99.9%
Ethyl acetate	For extraction
Saturated NH ₄ Cl solution	Aqueous
Anhydrous Na ₂ SO ₄	For drying
Schlenk flask	100 mL, with magnetic stirrer
Inert atmosphere	Nitrogen or Argon

Procedure:

- To a 100 mL Schlenk flask under an inert atmosphere (N₂ or Ar), add 2-(1-chlorovinyl)phenol (5.0 g, 32.3 mmol), imidazole (2.4 g, 35.5 mmol), copper(I) iodide (0.31 g, 1.6 mmol), L-proline (0.37 g, 3.2 mmol), and anhydrous potassium carbonate (8.9 g, 64.6 mmol).
- Add anhydrous dimethyl sulfoxide (50 mL) to the flask.
- Heat the reaction mixture to 110 °C and stir for 24 hours under an inert atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into water (200 mL).
- Extract the aqueous layer with ethyl acetate (3 x 75 mL).

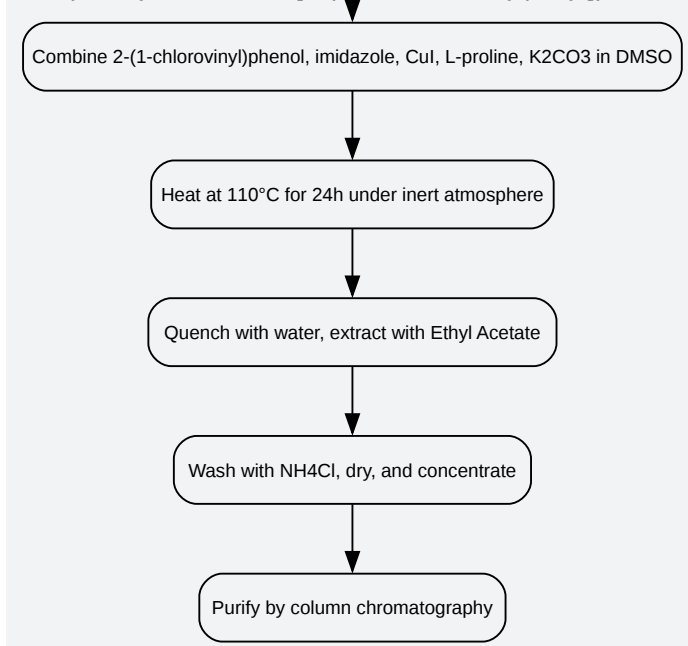
- Combine the organic layers and wash with saturated ammonium chloride solution (2 x 50 mL) and then with brine (50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel using a dichloromethane/methanol gradient to afford **2-[1-(1H-imidazol-1-yl)vinyl]phenol**.

Step 1: Synthesis of 2-(1-chlorovinyl)phenol



Intermediate

Step 2: Synthesis of 2-[1-(1H-imidazol-1-yl)vinyl]phenol

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **2-[1-(1H-imidazol-1-yl)vinyl]phenol**.

Characterization

The final product should be characterized by standard analytical techniques to confirm its identity and purity:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR should be used to confirm the structure of the molecule. The disappearance of the methyl protons from 2-hydroxyacetophenone and the appearance of vinyl and imidazole proton signals will be indicative of the successful synthesis.
- Mass Spectrometry (MS): To confirm the molecular weight of the target compound.
- Infrared (IR) Spectroscopy: To identify the functional groups present, such as the O-H stretch of the phenol and C=C stretching of the vinyl and imidazole groups.

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
Step 1: Low yield of vinyl chloride	Incomplete reaction; decomposition of product during workup.	Ensure anhydrous conditions. Increase reflux time. Perform workup at low temperatures.
Step 2: No reaction or low conversion	Inactive catalyst; insufficient base; non-anhydrous conditions.	Use fresh CuI. Ensure K_2CO_3 is finely powdered and anhydrous. Use anhydrous DMSO. Increase reaction temperature or time. Consider a different ligand for copper.
Formation of side products	Self-polymerization of vinylphenol; side reactions of imidazole.	Maintain a strict inert atmosphere. Ensure proper stoichiometry of reagents. Optimize purification conditions.

Safety Precautions

- Always work in a well-ventilated fume hood, especially when handling phosphorus pentachloride, dichloromethane, and dimethyl sulfoxide.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Phosphorus pentachloride is highly corrosive and reacts violently with water. Handle with extreme care.
- Dichloromethane is a suspected carcinogen. Avoid inhalation and skin contact.
- Copper salts are toxic. Avoid ingestion and skin contact.
- Dispose of all chemical waste according to institutional and local regulations.

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Sources

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